

# Protocol for Supplementing Medium 199 (M199) with Fetal Bovine Serum (FBS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: M199

Cat. No.: B608789

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Application Note: This protocol provides a detailed procedure for supplementing Medium 199 (**M199**) with Fetal Bovine Serum (FBS), a critical step for the successful in vitro culture of a wide variety of cell types. **M199** is a chemically defined cell culture medium, and the addition of FBS provides essential growth factors, hormones, and other nutrients necessary for optimal cell proliferation and viability.<sup>[1][2]</sup> The final concentration of FBS can be adjusted to meet the specific requirements of the cell line being cultured.

## Data Presentation: Impact of FBS Concentration on Cell Proliferation

The concentration of FBS is a critical parameter in cell culture, directly influencing the rate of cell proliferation. The optimal concentration can vary between cell types. Below is a summary of the observed effects of different FBS concentrations on the proliferation of various cell lines.

Cell Line	Medium	FBS Concentration	Observed Effect on Proliferation
Human Pterygium Fibroblasts	DMEM/F-12	5%	Optimal proliferation observed at day 3.
Human Pterygium Fibroblasts	DMEM/F-12	10%	Significant proliferation, but less than 5% at day 3.
Human Pterygium Fibroblasts	DMEM/F-12	15%	Less proliferation compared to 5% and 10% at day 2.
Human Adipose-derived Stem Cells (hADSCs)	Not Specified	20%	Increased proliferation compared to lower concentrations.
Human Adipose-derived Stem Cells (hADSCs)	Not Specified	30%	Increased proliferation compared to lower concentrations.
Chick Embryo Fibroblasts	Eagle's MEM	5% - 30%	Rate of proliferation and cell density at stationary phase increased with serum concentration.

## Experimental Protocols

### Protocol 1: Preparation of Complete M199 Medium with 10% FBS

This protocol describes the preparation of 100 mL of complete **M199** medium supplemented with 10% FBS.

Materials:

- **M199** Basal Medium (liquid)

- Fetal Bovine Serum (FBS), heat-inactivated is recommended for some applications
- Sterile 100 mL graduated cylinder or serological pipettes
- Sterile 100 mL storage bottle
- Biological safety cabinet (BSC)

#### Procedure:

- Aseptically transfer 90 mL of **M199** basal medium into a sterile 100 mL storage bottle using a sterile graduated cylinder or serological pipette.
- Aseptically add 10 mL of FBS to the storage bottle containing the **M199** medium.
- Gently swirl the bottle to mix the components thoroughly. Avoid vigorous shaking to prevent foaming.
- Label the bottle clearly with the medium name ("**M199** + 10% FBS"), date of preparation, and initials of the preparer.
- Store the complete medium at 2-8°C and protect from light. The supplemented medium is typically stable for 2-4 weeks.[\[3\]](#)

## Protocol 2: Reconstitution of Powdered M199 Medium

This protocol outlines the steps for preparing **M199** medium from its powdered form.

#### Materials:

- **M199** powder
- Tissue culture grade water
- Sodium bicarbonate ( $\text{NaHCO}_3$ )
- 1N HCl and 1N NaOH for pH adjustment
- Stir plate and sterile stir bar

- Sterile filtration unit (0.22 µm pore size)
- Sterile storage bottles

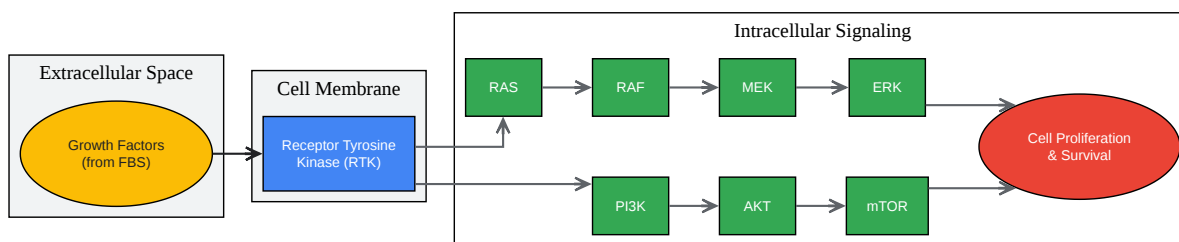
#### Procedure:

- Measure approximately 90% of the final desired volume of tissue culture grade water (15-20°C) into a sterile container.
- With gentle stirring, slowly add the **M199** powder to the water. Do not heat the water.[\[1\]](#)[\[4\]](#)
- Rinse the powder container with a small amount of water to ensure all the powder is transferred.
- Continue stirring until the powder is completely dissolved.[\[5\]](#)
- Add the required amount of sodium bicarbonate (e.g., 2.2 g/L for some formulations) and stir until dissolved.[\[4\]](#)[\[5\]](#)
- Adjust the pH to the desired level (typically 7.2-7.4) using 1N HCl or 1N NaOH. The pH may rise slightly after filtration.[\[4\]](#)[\[5\]](#)
- Add tissue culture grade water to reach the final volume.
- Sterilize the medium by passing it through a 0.22 µm sterile filter.
- Aseptically dispense the sterile medium into sterile storage bottles.
- Store the reconstituted basal medium at 2-8°C, protected from light.

## Mandatory Visualization

### Signaling Pathways Activated by FBS Growth Factors

Fetal Bovine Serum is a complex mixture containing numerous growth factors that activate a variety of intracellular signaling pathways, ultimately leading to cell proliferation and survival. The diagram below illustrates a simplified overview of some of the key pathways initiated by growth factors present in FBS.

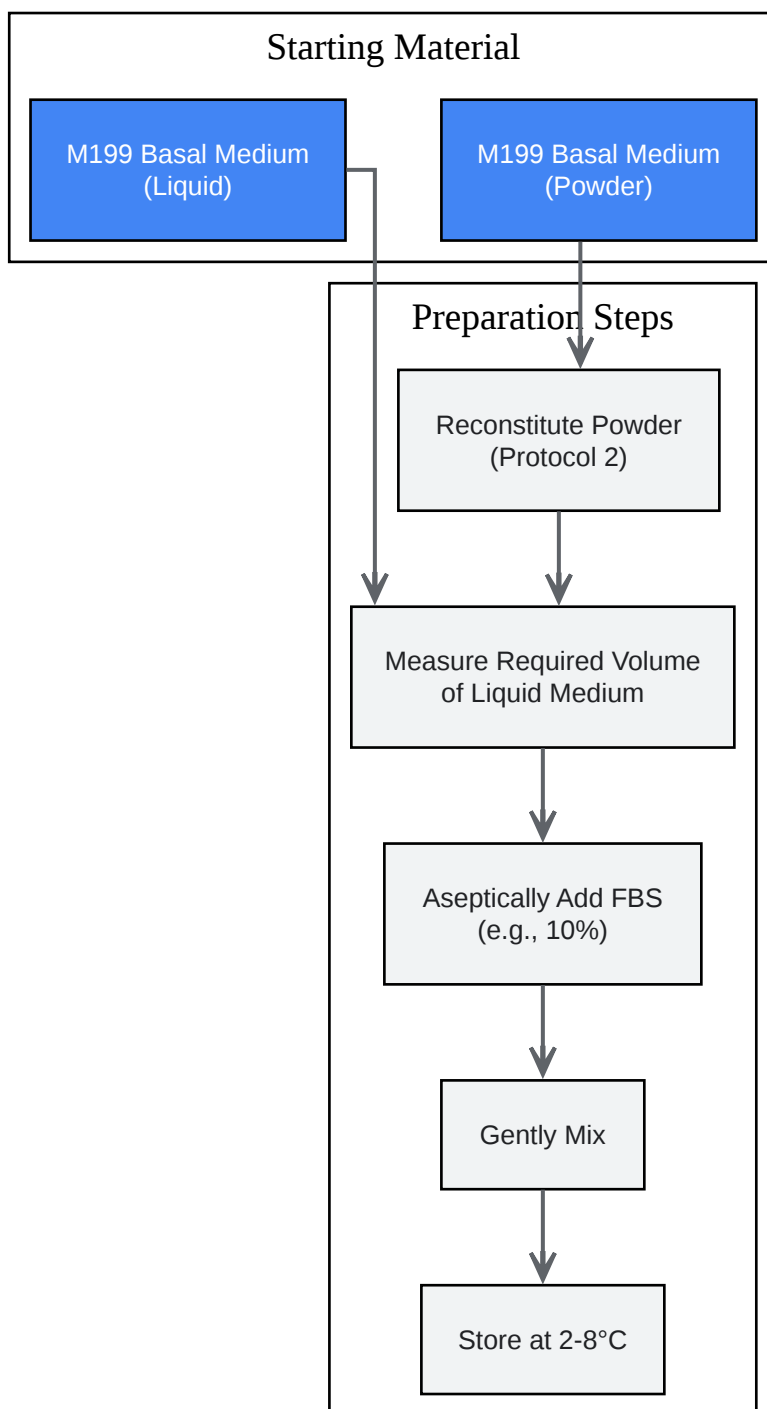


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Caption: Key signaling pathways activated by FBS growth factors.

## Experimental Workflow for Preparing Supplemented M199 Medium

The following diagram outlines the general workflow for preparing complete **M199** medium supplemented with FBS, starting from either liquid or powdered basal medium.



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Caption: Workflow for **M199** supplementation with FBS.

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